Allosteric Modulation of OTUB1 by NJH-2-057: A Technical Guide

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Compound of Interest

Compound Name:	*NJH-2-057*
Cat. No.:	*B15569272*

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Abstract

This technical guide provides an in-depth overview of the allosteric modulation of the deubiquitinase OTUB1 by the novel Deubiquitinase-Targeting Chimera (DUBTAC), **NJH-2-057**. **NJH-2-057** represents a pioneering approach to targeted protein stabilization by hijacking the cellular deubiquitination machinery. This document details the mechanism of action, quantitative biophysical and cellular data, comprehensive experimental protocols, and visual representations of the associated signaling pathways and workflows. **NJH-2-057** is a heterobifunctional molecule that covalently engages an allosteric site on OTUB1, recruiting it to the misfolded ΔF508 mutant of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein, thereby preventing its proteasomal degradation and promoting its stabilization.

Introduction

Targeted protein degradation has emerged as a powerful therapeutic modality. Conversely, the targeted stabilization of proteins that are aberrantly degraded in disease states presents a significant therapeutic opportunity. The DUBTAC platform leverages the cell's own deubiquitinases (DUBs) to achieve this goal. **NJH-2-057** is a first-in-class DUBTAC that

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demonstrates the potential of this approach for treating diseases such as cystic fibrosis, which is often caused by the misfolding and subsequent degradation of the CFTR protein.

NJH-2-057 is composed of two key moieties: EN523, a covalent ligand that targets a non-catalytic, allosteric cysteine (C23) on OTUB1, and lumacaftor, a known binder of the ΔF508-CFTR mutant. By linking these two components, **NJH-2-057** facilitates the formation of a ternary complex between OTUB1 and ΔF508-CFTR, leading to the deubiquitination and stabilization of the latter.

Quantitative Data

The following tables summarize the available quantitative data for **NJH-2-057** and its components.

Table 1: Binding Affinities of **NJH-2-057** Components

Molecule	Target Protein	Binding Parameter	Value	Assay Method
Lumacaftor	wt-CFTR	Kd	8.3 ± 2.2 nM	Saturation binding with [3H]lumacaftor
Lumacaftor	wt-CFTR	Ki	7.7 ± 2.0 nM	Competition binding with [3H]lumacaftor
EN523	OTUB1	N/A	Covalent binding to C23 confirmed	Mass Spectrometry

Note: A quantitative binding affinity (Kd or IC50) for the covalent interaction between EN523 and OTUB1 has not been reported in the reviewed literature.

Table 2: Cellular Activity of **NJH-2-057**

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Compound	Cell Line	Parameter	Value	Concentration	Time	Assay Method
NJH-2-057	CFBE41o-4.7 (expressing ΔF508-CFTR)	ΔF508-CFTR Stabilization	7.8-fold increase	10 µM	24 h	TMT-based Quantitative Proteomics
NJH-2-057	Primary human CF bronchial epithelial cells	CFTR-mediated Chloride Conductance	Increased	10 µM	24 h	Short-Circuit Current (Isc) Measurement

Note: A full dose-response curve and EC50 value for ΔF508-CFTR stabilization by **NJH-2-057** are not available in the reviewed literature.

Signaling Pathway and Mechanism of Action

NJH-2-057 operates by inducing the proximity of OTUB1 to ΔF508-CFTR. This action leverages the catalytic activity of OTUB1 to counteract the ubiquitination that marks ΔF508-CFTR for proteasomal degradation.

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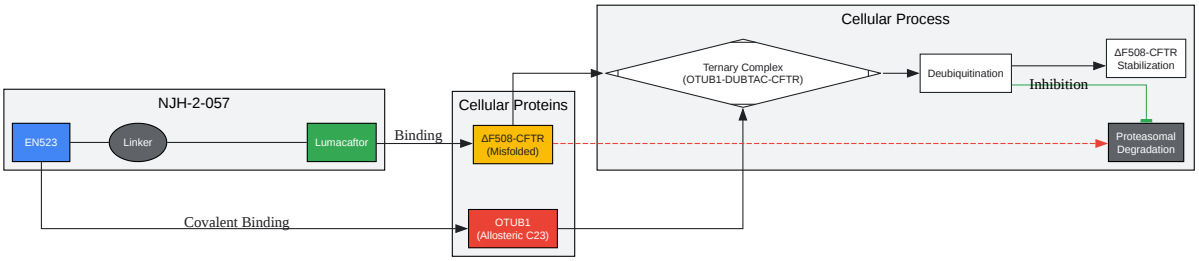

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Mechanism of OTUB1 recruitment to ΔF508-CFTR by **NJH-2-057**.

Experimental Protocols

This section provides detailed methodologies for the key experiments used to characterize the allosteric modulation of OTUB1 by **NJH-2-057**.

Gel-Based Activity-Based Protein Profiling (ABPP)

This assay is used to identify and confirm the covalent engagement of OTUB1 by **NJH-2-057**.

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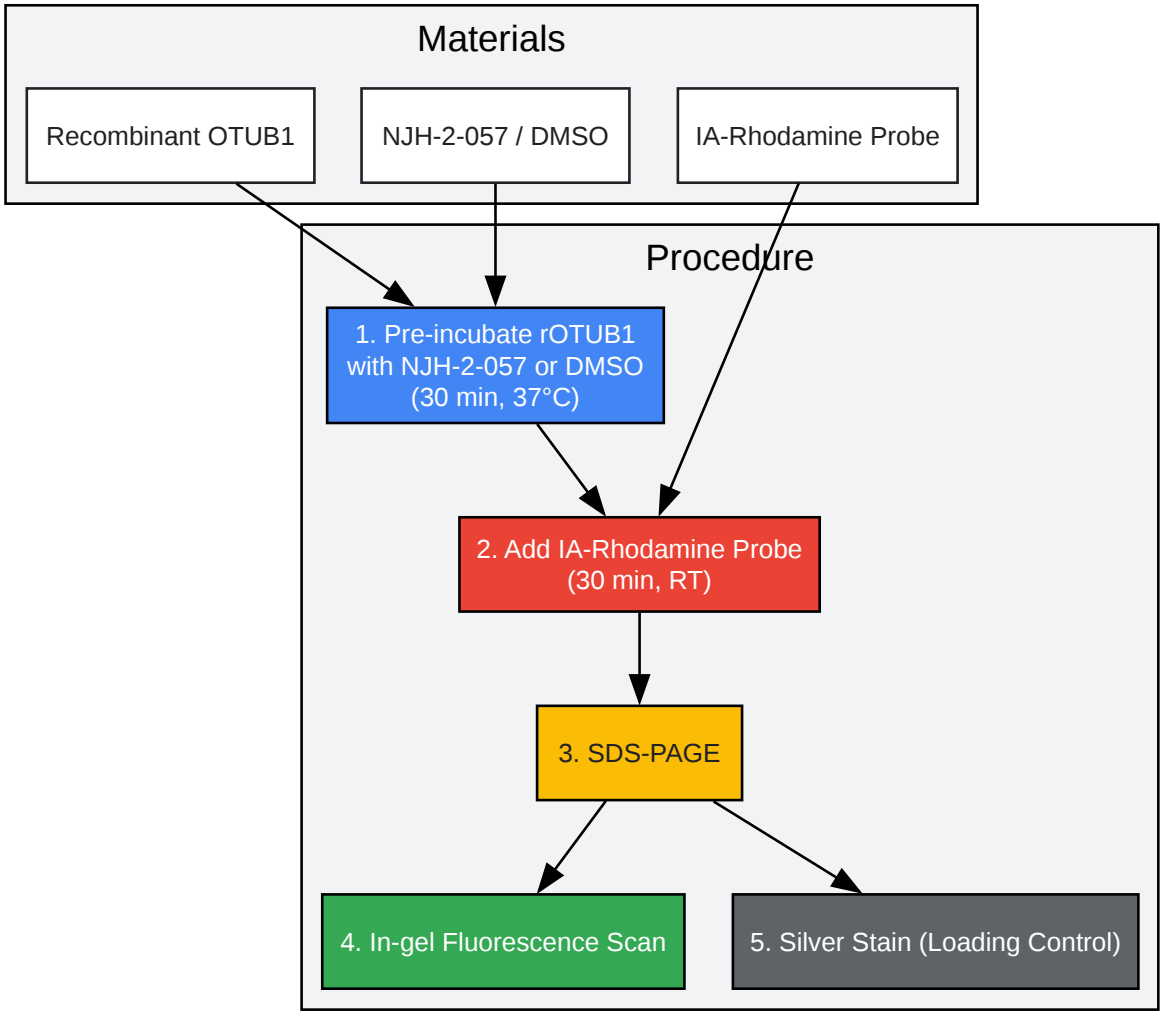

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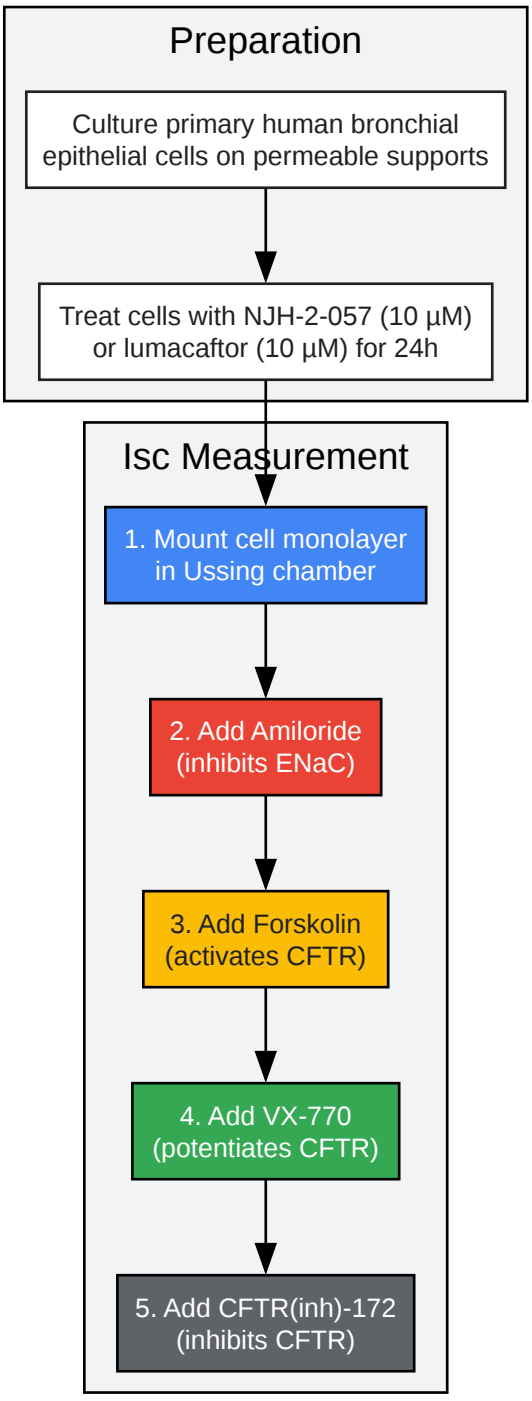

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